

Introduction: Understanding Antimony Iron Oxide (FeSbO₄)

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Compound of Interest

Compound Name: Antimony iron oxide (SbFeO₄)

CAS No.: 15600-71-2

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Antimony iron oxide, systematically referred to in scientific literature as FeSbO₄, is a mixed metal oxide that has garnered significant interest for its diverse applications in catalysis, gas sensing, and energy storage.[1][2][3] It predominantly crystallizes in a rutile-type tetragonal structure, where Fe³⁺ and Sb⁵⁺ cations occupy the octahedral sites within an oxygen lattice.[4] [5] While the formula might suggest a simple compound, the precise arrangement of the iron and antimony cations can vary, leading to either a disordered rutile structure or an ordered trirutile superstructure.[1] This structural nuance plays a critical role in the material's physicochemical properties.

This guide provides a comprehensive overview of the primary synthesis protocols for FeSbO₄, details the essential characterization techniques for verifying its synthesis and structure, and discusses its key properties and potential applications. For professionals in drug development, understanding the synthesis and properties of such inorganic compounds is crucial, particularly concerning their potential as therapeutic agents or delivery vehicles, where purity, particle size, and stability are paramount. Moreover, a thorough understanding of the inherent toxicity of antimony-containing compounds is a critical consideration.

Synthesis Protocols for Antimony Iron Oxide (FeSbO₄)

The synthesis of high-purity, crystalline FeSbO₄ is achievable through several methods, each offering distinct advantages in terms of scalability, particle morphology, and reaction conditions. The choice of method often depends on the desired material characteristics for a specific application.

Solid-State Reaction Method

The conventional and most widely reported method for synthesizing polycrystalline FeSbO₄ is the solid-state reaction.^{[1][6]} This high-temperature method involves the direct reaction of precursor oxides.

Causality Behind Experimental Choices:

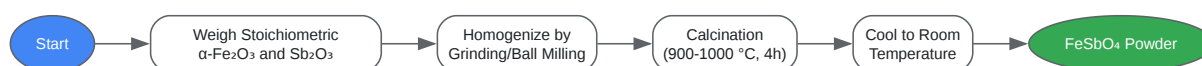
- **Precursors:** The selection of α -Fe₂O₃ (hematite) and an antimony oxide (commonly Sb₂O₃ or Sb₂O₅) as precursors is based on their stability and commercial availability. The stoichiometry of the precursors is critical to obtaining the desired FeSbO₄ phase.
- **High Temperature:** Elevated temperatures (900-1000 °C) are necessary to provide sufficient thermal energy to overcome the activation energy barrier for solid-state diffusion and reaction between the individual oxide particles.^[1]
- **Calcination Duration:** A prolonged calcination period ensures the completion of the reaction and the formation of a homogenous, crystalline product.

Experimental Protocol:

- **Precursor Preparation:** Stoichiometric amounts of high-purity α -Fe₂O₃ and Sb₂O₃ are weighed and intimately mixed.
- **Grinding:** The precursor mixture is thoroughly ground, typically in an agate mortar or through ball milling, to ensure homogeneity and increase the contact surface area between the reactants.

- **Calcination:** The ground powder is placed in an alumina crucible and calcined in a furnace. A typical calcination profile involves heating at 900-1000 °C for 4 hours or more.[1]
- **Cooling and Characterization:** After calcination, the furnace is allowed to cool down to room temperature, and the resulting powder is collected for characterization.

Workflow for Solid-State Synthesis of FeSbO₄



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Caption: Workflow for the solid-state synthesis of FeSbO₄.

Sonochemical Synthesis

A lower-temperature alternative to the solid-state method is sonochemical synthesis, which utilizes ultrasound to drive the chemical reaction. This method is particularly adept at producing nanoparticles with high surface areas.[2][7]

Causality Behind Experimental Choices:

- **Ultrasound:** The high-energy cavitation bubbles generated by ultrasound create localized hot spots with extreme temperatures and pressures, facilitating the chemical reaction at a much lower bulk temperature.
- **Precursor Solution:** The use of soluble precursors (e.g., iron and antimony chlorides) allows for mixing at the atomic level, leading to a more homogeneous product.
- **Low-Temperature Calcination:** The intimate mixing and high reactivity of the sonochemically generated precursor allow for the formation of the crystalline FeSbO₄ phase at significantly lower calcination temperatures (e.g., 300 °C).[2]

Experimental Protocol:

- **Precursor Solution:** An aqueous solution of iron(III) chloride (FeCl_3) and antimony(III) chloride (SbCl_3) in a 1:1 molar ratio is prepared.
- **Sonication:** The precursor solution is subjected to high-intensity ultrasound irradiation, typically using an ultrasonic horn. An aqueous ammonia solution is added during sonication to induce precipitation.
- **Washing and Drying:** The resulting precipitate is washed multiple times with deionized water and ethanol to remove impurities and then dried.
- **Calcination:** The dried powder is calcined at a relatively low temperature (e.g., 300-450 °C) to obtain crystalline FeSbO_4 nanoparticles.[2][8]

Workflow for Sonochemical Synthesis of FeSbO_4



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Caption: Workflow for the sonochemical synthesis of FeSbO_4 nanoparticles.

Structural and Physicochemical Characterization

Rigorous characterization is imperative to confirm the successful synthesis of the target FeSbO_4 phase and to understand its properties.

X-Ray Diffraction (XRD)

XRD is the primary technique for identifying the crystalline phases present in the synthesized material. The diffraction pattern of FeSbO_4 is characteristic of the rutile structure. Rietveld refinement of the XRD data can be used to determine the lattice parameters, space group, and cation distribution with high precision.[1]

Table 1: Crystallographic Data for FeSbO_4

Crystal System	Space Group	Lattice Parameters (approx.)
Tetragonal	P4 ₂ /mnm	a ≈ 4.63 Å, c ≈ 3.07 Å (Rutile) or c ≈ 9.23 Å (Trirutile)[1]

Mössbauer Spectroscopy

⁵⁷Fe Mössbauer spectroscopy is a powerful tool for probing the local environment of the iron atoms. It provides information on the oxidation state (Fe³⁺), coordination, and magnetic ordering of the iron ions in the crystal lattice.[9]

X-ray Photoelectron Spectroscopy (XPS)

XPS is a surface-sensitive technique used to determine the elemental composition and oxidation states of the constituent elements. For FeSbO₄, XPS is crucial for confirming the presence of Fe³⁺ and Sb⁵⁺. [2]

Electron Microscopy (SEM/TEM)

Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM) are used to visualize the morphology, particle size, and microstructure of the synthesized FeSbO₄ powder.

Properties and Applications of Antimony Iron Oxide (FeSbO₄)

The unique crystal structure and mixed-metal nature of FeSbO₄ give rise to a range of interesting properties and potential applications.

Table 2: Summary of FeSbO₄ Properties and Applications

Property	Description	Potential Applications
Catalytic Activity	Acts as an effective catalyst for selective oxidation and ammoxidation of hydrocarbons.[4][10]	Industrial chemical synthesis (e.g., production of acrylonitrile).
Gas Sensing	Exhibits sensitivity to reducing gases like hydrogen and liquefied petroleum gas (LPG). [2][7]	Chemical sensors for safety and environmental monitoring.
Electrochemical Properties	Can undergo reversible lithium-ion insertion/extraction, making it a candidate for battery materials.[3]	Cathode material in lithium-ion batteries.
Magnetic Properties	Shows antiferromagnetic ordering at low temperatures. [4][11]	Spintronic devices and magnetic data storage.

Considerations for Drug Development Professionals: Toxicity of Antimony

It is crucial for any researcher considering the use of antimony-containing compounds in a biological context to be aware of their potential toxicity. Antimony and its compounds are known to have adverse health effects, and their toxicity is dependent on the oxidation state and chemical form.[12] Antimony trioxide is considered possibly carcinogenic to humans.[4] Exposure can lead to respiratory and gastrointestinal issues, as well as cardiotoxicity.[4] Therefore, any potential biomedical application of FeSbO_4 would require extensive toxicological evaluation.

Conclusion

Antimony iron oxide (FeSbO_4) is a functionally versatile material with a well-defined rutile-type crystal structure. Its synthesis can be reliably achieved through established methods like solid-state reaction and emerging techniques such as sonochemistry. The choice of synthesis

protocol allows for the tuning of properties like particle size and surface area, which are critical for its performance in various applications. A thorough characterization using a combination of XRD, Mössbauer spectroscopy, XPS, and electron microscopy is essential to ensure the phase purity and desired characteristics of the synthesized material. While FeSbO₄ shows significant promise in materials science, its translation to biomedical applications must be approached with caution, giving paramount importance to comprehensive toxicological assessments.

References

- Byström, A., Hök, B., & Mason, B. (1941). The crystal structure of zinc antimonate and similar compounds. *Arkiv för Kemi, Mineralogi och Geologi*, 15B(4), 1-8.
- The synthesis, structure, magnetic and electrical properties of FeSb_{2-x}PbxO₄ - *Journal of Materials Chemistry* (RSC Publishing). (n.d.). Retrieved from [\[Link\]](#)
- Formation and decomposition of the rutile-type compound FeSbO₄ TG-DTA study. (2025). Retrieved from [\[Link\]](#)
- Synthesis and electrochemical properties of FeSbO₄ nanorods. (2025). Retrieved from [\[Link\]](#)
- Oxidation Catalysts Based on Antimony Mixed Oxides with Rutile-Type Structures. (n.d.). Retrieved from [\[Link\]](#)
- Berlepsch, P., Armbruster, T., & Malcherek, T. (2003). Tripuhyite, FeSbO₄, revisited. *Mineralogical Magazine*, 67(1), 133-144. Retrieved from [\[Link\]](#)
- Antimony and compounds. (2022). DCCEEW. Retrieved from [\[Link\]](#)
- Rutile Mineral Data. (n.d.). Retrieved from [\[Link\]](#)
- de Oliveira, J. B. L., et al. (2022). Investigating the Correlation between the Microstructure and Electrical Properties of FeSbO₄ Ceramics. *Materials*, 15(18), 6481. Retrieved from [\[Link\]](#)
- Sonochemical Synthesis and Properties of Nanoparticles of FeSbO₄. (n.d.). Retrieved from [\[Link\]](#)
- Sonochemical Synthesis and Properties of Nanoparticles of FeSbO₄. (n.d.). Retrieved from [\[Link\]](#)

- Mössbauer studies of paramagnetic FeSb_2O_4 . (1968). Weizmann Institute of Science. Retrieved from [\[Link\]](#)
- Sonochemical Synthesis and Properties of Nanoparticles of FeSbO_4 . (2025). Retrieved from [\[Link\]](#)
- Mössbauer spectroscopy. (n.d.). In Wikipedia. Retrieved from [\[Link\]](#)
- **Antimony iron oxide (SbFeO_4)**. (n.d.). PubChem. Retrieved from [\[Link\]](#)
- The synthesis, structure, magnetic and electrical properties of $\text{FeSb}_{2-x}\text{Pb}_x\text{O}_4$ - Journal of Materials Chemistry (RSC Publishing). (n.d.). Retrieved from [\[Link\]](#)
- Mössbauer studies of paramagnetic FeSb_2O_4 . (1968). Weizmann Institute of Science. Retrieved from [\[Link\]](#)
- **Antimony iron oxide (SbFeO_4)**. (n.d.). PubChem. Retrieved from [\[Link\]](#)
- de Oliveira, J. B. L., et al. (2022). Investigating the Correlation between the Microstructure and Electrical Properties of FeSbO_4 Ceramics. PubMed. Retrieved from [\[Link\]](#)
- One-pot hydrothermal synthesis of FeNbO_4 microspheres for effective sonocatalysis. (n.d.). Retrieved from [\[Link\]](#)
- Antimony-Based Catalysts. (2024). UrbanMines.com. Retrieved from [\[Link\]](#)
- Long, G. J., & Grandjean, F. (2007). Mössbauer Spectroscopy. In Comprehensive Coordination Chemistry II (pp. 19-44). Elsevier. Retrieved from [\[Link\]](#)
- Antimony Dispersion and Phase Evolution in the Sb_2O_3 – Fe_2O_3 System. (2025). Retrieved from [\[Link\]](#)
- Mössbauer spectroscopic investigations on iron oxides and modified nanostructures: A review. (2022). PubMed Central. Retrieved from [\[Link\]](#)
- Magnetic Properties of Magnetic Particles. (n.d.). Bangs Laboratories. Retrieved from [\[Link\]](#)

- Fabrication and Characterization of Antimony doped Iron oxide Nanoparticles. (n.d.). QUEST Research Journal. Retrieved from [\[Link\]](#)
- Hydrothermal synthesis and electrochemical properties of FeNbO₄ nanospheres. (n.d.). Retrieved from [\[Link\]](#)
- A Novel Synthesis of FeNbO₄ Nano-rod by Hydrothermal Process. (2025). Retrieved from [\[Link\]](#)
- Synthesis, crystal structure, and properties of new compounds [NH₄]₄[SbF₄]₂[NbOF₅], K₄[SbF₄]₂[NbOF₅], and [NH₄]₄[SbF₄]₂[SnF₆]. (n.d.). Retrieved from [\[Link\]](#)
- One-pot hydrothermal synthesis of FeNbO₄ microspheres for effective sonocatalysis. (2024). Retrieved from [\[Link\]](#)
- Hydrothermal synthesis and characterization of magnetic Fe₃O₄ and APTS coated Fe₃O₄ nanoparticles: physicochemical investigations of interaction with DNA. (2020). PubMed. Retrieved from [\[Link\]](#)
- Rutile. (n.d.). In Wikipedia. Retrieved from [\[Link\]](#)
- X-ray diffractograms of antimony oxide@GO. From bottom. (n.d.). Retrieved from [\[Link\]](#)
- **Antimony iron oxide (SbFeO₄)**. (n.d.). PubChem. Retrieved from [\[Link\]](#)
- Characterization of Photo-catalysts: From Traditional to Advanced Approaches. (n.d.). Retrieved from [\[Link\]](#)
- Synthesis and characterization of Sb₃O₄F, Y_{0.49}Sb_{2.51}O₄F, and other Sb-O-F compounds. (2025). Retrieved from [\[Link\]](#)
- (a) Crystal structure of BaYFeO₄. (b) The periodic arrangement of... (n.d.). Retrieved from [\[Link\]](#)
- Mössbauer Spectroscopy on Antimony Borosulfates Reveals Weak Coordination Behavior. (n.d.). Retrieved from [\[Link\]](#)

- Synthesis, Characterization and Photocatalytic Activity of New Photocatalyst ZnBiSbO₄ under Visible Light Irradiation. (n.d.). MDPI. Retrieved from [[Link](#)]
- Magnetic Properties of Magnetic Particles. (n.d.). Bangs Laboratories. Retrieved from [[Link](#)]

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Sources

1. Investigating the Correlation between the Microstructure and Electrical Properties of FeSbO₄ Ceramics [[mdpi.com](#)]
 2. (PDF) Sonochemical Synthesis and Properties of Nanoparticles of FeSbO₄ [[academia.edu](#)]
 3. [researchgate.net](#) [[researchgate.net](#)]
 4. [researchgate.net](#) [[researchgate.net](#)]
 5. [pubs.geoscienceworld.org](#) [[pubs.geoscienceworld.org](#)]
 6. [researchgate.net](#) [[researchgate.net](#)]
 7. [researchgate.net](#) [[researchgate.net](#)]
 8. "Sonochemical Synthesis and Properties of Nanoparticles of FeSbO₄" [[hmpmc.org](#)]
 9. "Mössbauer Spectroscopy" by Gary J. Long and Fernande Grandjean [[scholarsmine.mst.edu](#)]
 10. [tandfonline.com](#) [[tandfonline.com](#)]
 11. The synthesis, structure, magnetic and electrical properties of FeSb_{2-x}Pb_xO₄ - Journal of Materials Chemistry (RSC Publishing) [[pubs.rsc.org](#)]
 12. [weizmann.elsevierpure.com](#) [[weizmann.elsevierpure.com](#)]
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